

# Comprehensive Disposal & Safety Protocol: 3-Cyclohexyl-1,1-dipropylurea

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## Compound of Interest

Compound Name: 3-Cyclohexyl-1,1-dipropylurea

CAS No.: 57883-80-4

Cat. No.: B3337207

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## Executive Summary & Compound Identification[1]

Effective chemical management requires precise identification to prevent cross-contamination and ensure regulatory compliance.[1] **3-Cyclohexyl-1,1-dipropylurea** is a substituted urea derivative, typically utilized as a research intermediate or in specific agrochemical applications. [1]

While specific Safety Data Sheets (SDS) for this exact analog may be sparse in public databases, its structural homology to 3-Cyclohexyl-1,1-diethylurea and N,N'-Dicyclohexylurea dictates that it be treated with the rigorous safety standards applied to bioactive organic amides.[1]

## Chemical Identity Matrix[1][2]

| Property          | Specification                                                           |
|-------------------|-------------------------------------------------------------------------|
| Chemical Name     | 3-Cyclohexyl-1,1-dipropylurea                                           |
| CAS Number        | 57883-80-4                                                              |
| Molecular Formula | C <sub>13</sub> H <sub>26</sub> N <sub>2</sub> O                        |
| Molecular Weight  | 226.36 g/mol                                                            |
| Physical State    | Solid (crystalline) or Viscous Liquid (depending on purity/temperature) |
| Solubility        | Low water solubility; Soluble in organic solvents (DMSO, Methanol, DCM) |
| Waste Stream      | Non-Halogenated Organic                                                 |

## Hazard Assessment & Safety Profiling

Scientific Rationale: Substituted ureas possess nitrogen-carbon bonds that can release toxic fumes (NO<sub>x</sub>) upon thermal decomposition.<sup>[1]</sup> Although not typically explosive, they are combustible and can act as irritants or sensitizers.<sup>[1]</sup>

## Hazard Classification (GHS / OSHA HCS)

Based on Structure-Activity Relationship (SAR) with analogous ureas (e.g., CAS 57883-78-0).<sup>[1]</sup>

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).<sup>[1][2]</sup>
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).<sup>[1]</sup>
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).<sup>[1]</sup>
- Environmental Hazard: Chronic Aquatic Toxicity (Do not release to environment).<sup>[1]</sup>

Critical Safety Directive: Treat this substance as a sensitizer and aquatic toxin.<sup>[1]</sup> All disposal procedures must prevent release into municipal water systems.<sup>[1]</sup>

## Pre-Disposal Stabilization & Packaging

Before removal from the laboratory, the waste must be stabilized to prevent accidental exposure or reaction.<sup>[1]</sup>

### A. Segregation Protocol<sup>[1]</sup>

- Do NOT Mix With: Strong oxidizers (e.g., nitric acid, perchlorates), strong acids, or halogenated solvents (unless the disposal stream specifically allows mixed organics).<sup>[1]</sup>
- Correct Stream: Segregate into Non-Halogenated Organic Waste.<sup>[1]</sup>

### B. Container Selection

- Primary Container: High-Density Polyethylene (HDPE) or Borosilicate Glass.<sup>[1]</sup>
- Closure: Screw-cap with Teflon (PTFE) liner to prevent solvent leaching if dissolved.<sup>[1]</sup>

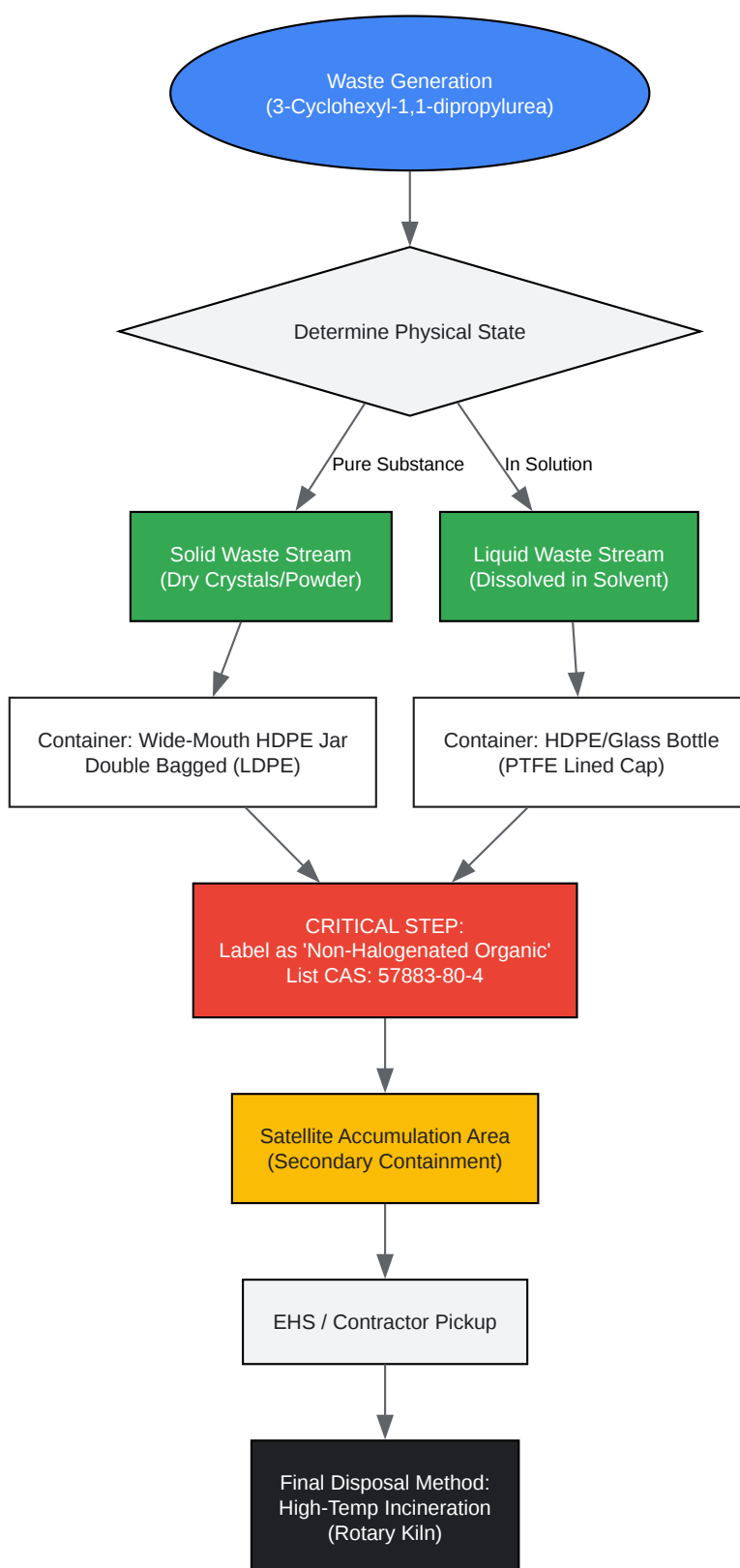
### C. Labeling Requirements

Every container must be labeled immediately upon waste generation.<sup>[1][3]</sup>

- Standard Label: "Hazardous Waste - Organic."<sup>[1]</sup>
- Constituents: Explicitly list "**3-Cyclohexyl-1,1-dipropylurea**" and the solvent (if applicable, e.g., "in DMSO").
- Hazard Checkboxes: ☒ Toxic ☒ Irritant.<sup>[1]</sup>

## Disposal Workflow: The Decision Tree

The following diagram outlines the logical flow for disposing of **3-Cyclohexyl-1,1-dipropylurea**, ensuring no step is missed from generation to final destruction.



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Figure 1: Operational workflow for the segregation, packaging, and disposal of **3-Cyclohexyl-1,1-dipropylurea** waste.

## Emergency Spill Procedures

In the event of an accidental release, immediate action is required to minimize exposure.<sup>[1]</sup>

| Scenario          | Response Protocol                                                                                                                                                                                                                                                                                                                                                    |
|-------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Minor Solid Spill | 1. Don PPE (Nitrile gloves, Safety Goggles, Lab Coat, N95 Mask if dust is present). <sup>2.[1][3]</sup><br>Gently sweep using a brush and dustpan; avoid generating dust. <sup>3.[1]</sup> Place waste in a sealed container labeled "Spill Debris - Hazardous". <sup>4.</sup><br>Wipe area with a damp paper towel; dispose of towel as solid waste. <sup>[1]</sup> |
| Liquid Spill      | 1. Evacuate immediate area if volume is >100mL. <sup>2.[1]</sup> Absorb with inert material (Vermiculite, Sand, or Universal Absorbent Pads). <sup>3.[1]</sup> Do NOT use sawdust (combustible). <sup>4.[1]</sup> Scoop absorbed material into a waste bucket. <sup>5.[1]</sup> Clean surface with soap and water. <sup>[1][4]</sup>                                 |
| Skin Contact      | Wash with soap and copious water for 15 minutes. <sup>[1][4]</sup> Seek medical attention if irritation persists.                                                                                                                                                                                                                                                    |

## Professional Disposal Methodology

As a researcher, your responsibility ends at the "Satellite Accumulation Area" pickup, but understanding the final fate of the chemical ensures "Cradle-to-Grave" stewardship.<sup>[1]</sup>

Recommended Destruction Method: High-Temperature Incineration<sup>[1]</sup>

- Mechanism: The waste is injected into a rotary kiln incinerator operating at >1000°C.<sup>[1]</sup>
- Chemistry:

- Carbon

[1]

- Hydrogen

[1]

- Nitrogen

/

(Scrubbed)[1]

- Why this method? Incineration is the only method that guarantees the complete destruction of the urea backbone, preventing environmental leaching and bioaccumulation.

Self-Validation Check: Before scheduling pickup, ask: Is the container compatible with the solvent? Is the lid tight? Is the label legible and complete with the CAS number? If yes, the system is secure.[1]

## References

- PubChem. (2025).[1] Compound Summary: 3-Cyclohexyl-1,1-diethylurea (Analogous Safety Data). National Library of Medicine.[1] Retrieved March 2, 2026, from [Link]
- Occupational Safety and Health Administration (OSHA). (2024).[1][4] Hazard Communication Standard: Safety Data Sheets. Retrieved March 2, 2026, from [Link][1]
- U.S. Environmental Protection Agency (EPA). (2025).[1] Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved March 2, 2026, from [Link][1]

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## Sources

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